

Technical Procurement & Application Guide: (S)-Timolol-d9 (Maleate)

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Compound of Interest

Compound Name: (S)-Timolol-d9 (maleate)

Cat. No.: B12423472

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Part 1: Executive Summary & Technical Imperative

In high-throughput bioanalysis (HT-BA) and pharmacokinetic (PK) profiling, the integrity of quantitative data rests heavily on the quality of the Internal Standard (IS). For Timolol, a non-selective beta-adrenergic antagonist, the use of **(S)-Timolol-d9 (maleate)** is not merely a regulatory preference but a technical necessity for robust LC-MS/MS assays.

The selection of the (S)-enantiomer is critical when chiral separation is employed to distinguish the active (S)-form from the less active (R)-isomer. Furthermore, the d9-labeling (typically on the tert-butyl group) provides a mass shift of +9 Da, placing the IS signal well outside the M+1 and M+2 isotopic envelope of the analyte, thereby eliminating "cross-talk" and ensuring linearity at the lower limit of quantification (LLOQ).

This guide synthesizes the current supplier landscape with a field-validated protocol for the procurement, handling, and application of **(S)-Timolol-d9 (maleate)**.

Part 2: Technical Specifications & Supplier Landscape

Chemical Identity & Labeling Logic

To ensure the IS behaves identically to the analyte during extraction and ionization, the deuterium labeling must be in a metabolically stable position.

- Compound Name: (S)-Timolol-d9 Maleate[1][2]
- Chemical Name: (S)-1-((2-(methyl-d3)propan-2-yl-1,1,1,3,3,3-d6)amino)-3-((4-morpholino-1,2,5-thiadiazol-3-yl)oxy)propan-2-ol maleate[2]
- CAS Number (Freebase): 1286769-65-0 (Note: Salt forms often lack unique CAS IDs; reference the freebase CAS).
- Molecular Formula: $C_{17}H_{19}D_9N_4O_7S$ (Maleate salt)[2]
- Molecular Weight: ~441.55 g/mol (vs. 432.49 g/mol for unlabeled maleate)
- Label Position: The tert-butyl group $[-C(CD_3)_3]$.
 - Why this matters: The tert-butyl group is chemically inert and does not undergo exchange in protic solvents, unlike deuterium on hydroxyl or amine groups.

Commercial Supplier Analysis

The following suppliers have been identified as providing the specific (S)-enantiomer with d9-labeling. Researchers must verify the Certificate of Analysis (CoA) for every lot, specifically checking for Isotopic Purity ($\geq 99\%$) and Chemical Purity ($\geq 98\%$).

Supplier	Catalog / ID	Key Technical Notes
Daicel Pharma Standards	DCTI-A-000224	Explicitly lists as (S)-isomer. Defines labeling on the tert-butyl group. High reliability for chiral purity.
MedChemExpress (MCE)	HY-B0156S	Lists as "(S)-Timolol-d9 maleate". Provides detailed solubility data (DMSO, Methanol).
Simson Pharma	T490032	Lists CAS 1286769-65-0. Offers custom synthesis options if specific salt forms are required.
Kaaris Lab	KL-05-01621	Synthesis on demand. Good alternative if bulk quantities (>100mg) are required for clinical trials.

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Procurement Warning: Many suppliers list "Timolol-d9" without specifying stereochemistry. For chiral assays, using a racemic IS (rac-Timolol-d9) can lead to peak splitting or broadening if the chromatographic method has any chiral selectivity, potentially compromising integration accuracy. Always demand the (S)-specific CoA.

Part 3: Scientific Rationale & Mechanism

The Deuterium Isotope Effect

Deuterium is more lipophilic than hydrogen. In Reverse Phase Chromatography (RPC), deuterated isotopologues often elute slightly earlier than their unlabeled counterparts.

- Risk: If the retention time (RT) shift is too large, the IS may not co-elute perfectly with the analyte, failing to compensate for matrix effects (ion suppression/enhancement) at that specific time point.
- Mitigation: The d9-label on the tert-butyl group is spatially compact. While a slight RT shift (0.05 - 0.1 min) is expected, it is generally within the window of co-elution for standard HPLC/UPLC columns.

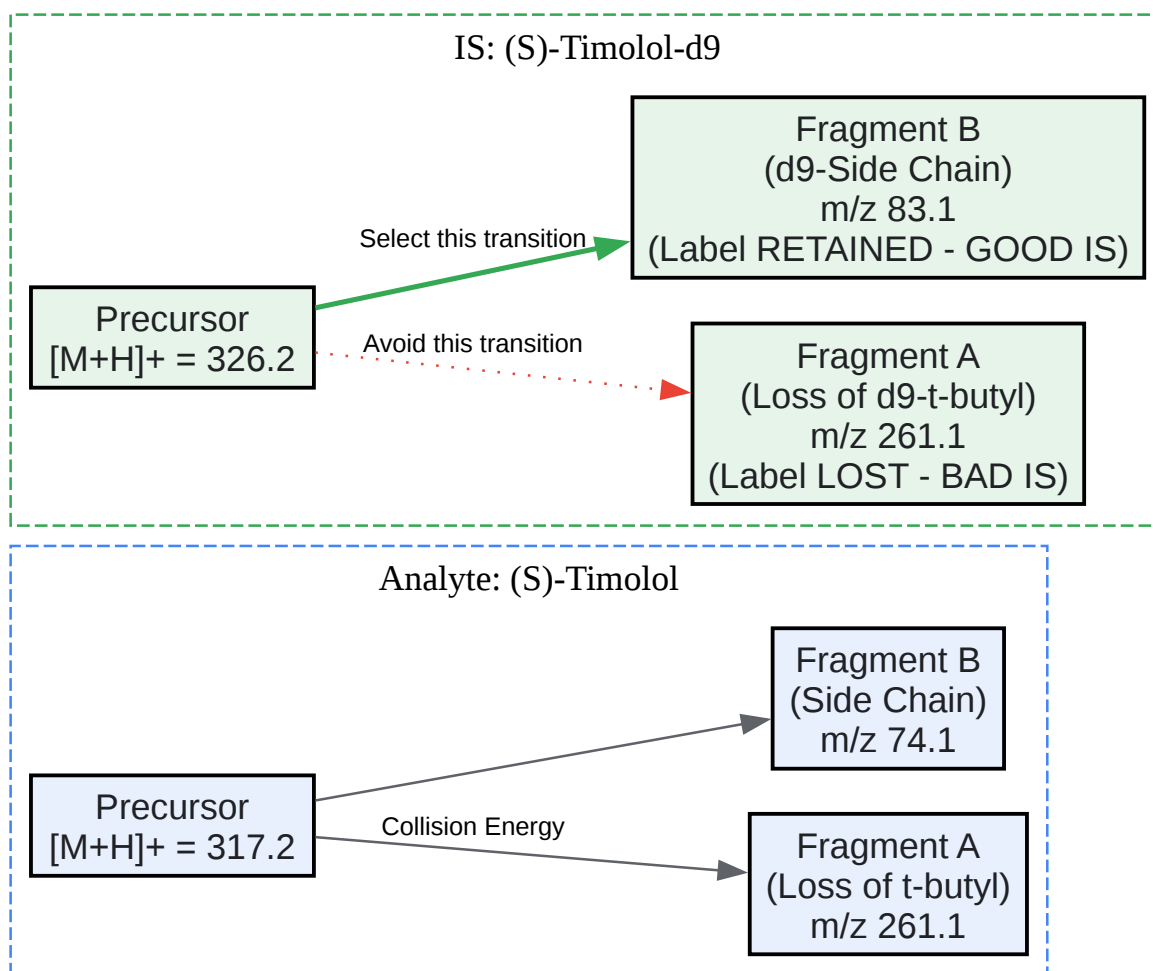
Mass Spectral Fragmentation & Cross-Talk

The d9 label on the tert-butyl group is retained in the primary fragment ions used for MRM (Multiple Reaction Monitoring).

Typical Fragmentation Path (Positive Mode ESI):

- Precursor: $[M+H]^+$
- Analyte (Unlabeled): m/z 317.2 $\rightarrow$ Product m/z 261.1 (Loss of tert-butyl group - C_4H_8) or m/z 74 (fragment of the amine side chain).
- Internal Standard (d9): m/z 326.2 $\rightarrow$ Product m/z 261.1 (If tert-butyl is lost, the label is lost!)
CRITICAL: You must select a transition that retains the label.
- Correct IS Transition: m/z 326.2 $\rightarrow$ m/z 83.1 (The deuterated tert-butyl amine fragment).

Visualizing the Selection Logic:



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Figure 1: MRM Transition Strategy. To function as a valid IS, the monitored transition must retain the deuterium label. For Timolol-d9 labeled on the tert-butyl group, monitoring the loss of the tert-butyl group (m/z 261.1) renders the IS indistinguishable from the analyte fragment. One must monitor the fragment containing the d9 group (e.g., m/z 83.1).

Part 4: Validated Experimental Protocol

Stock Solution Preparation (Self-Validating)

The presence of the maleate salt significantly alters the weighed mass required to achieve a target freebase concentration.

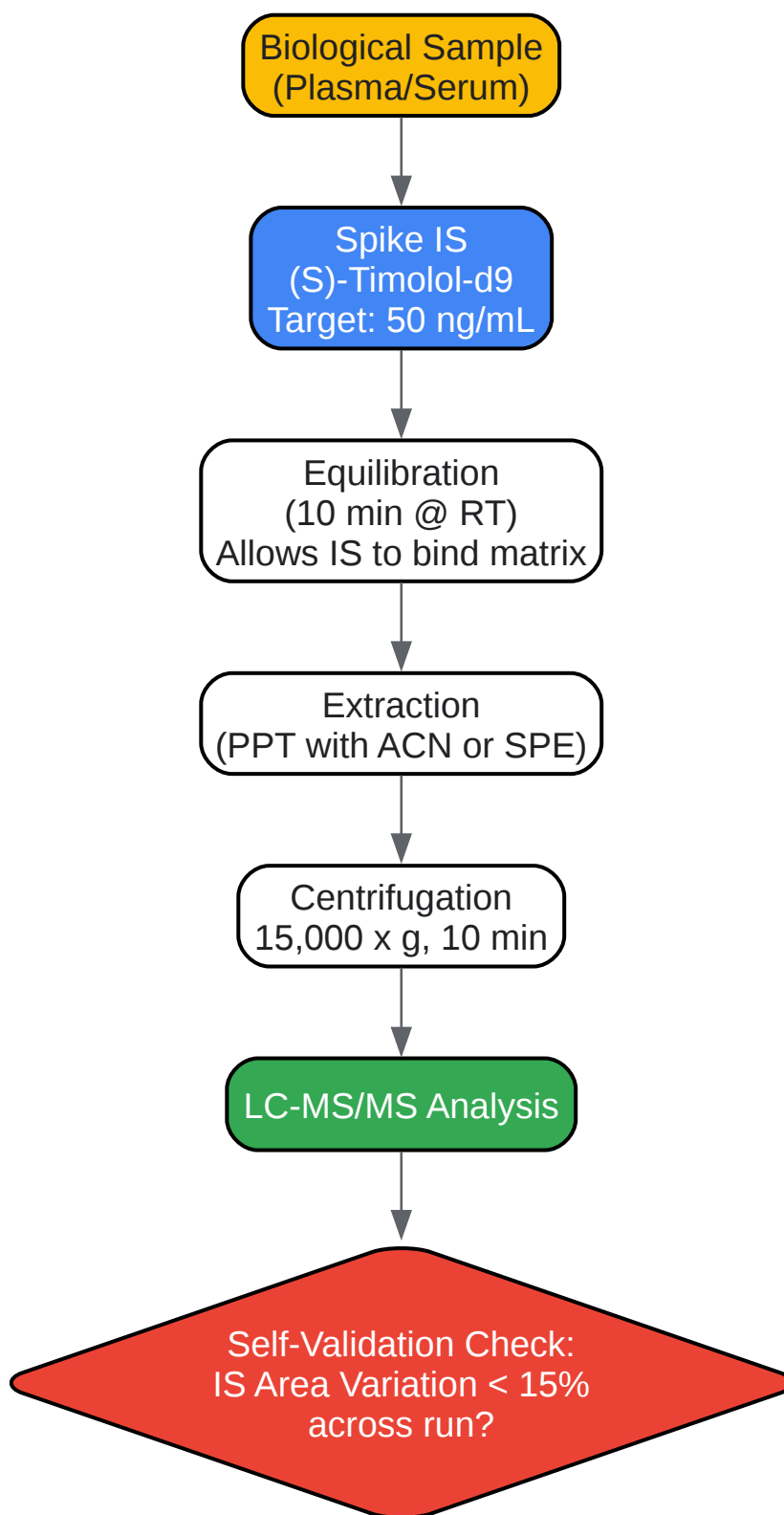
Formula for Correction Factor (CF):

Protocol:

- Weighing: Weigh 1.36 mg of (S)-Timolol-d9 Maleate.
- Dissolution: Dissolve in 1.0 mL of Methanol (HPLC Grade).
 - Validation Step: Sonicate for 5 minutes. Inspect visually for particulates.
- Result: This yields a 1.0 mg/mL (freebase equivalent) stock solution.
 - Storage: -20°C in amber glass vials (stable for 6 months).

LC-MS/MS Workflow Integration

This workflow ensures the IS compensates for recovery losses during extraction (Protein Precipitation or SPE).



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Figure 2: Sample Preparation Workflow. The IS must be added before any extraction steps to validate recovery efficiency.

Quality Assurance Criteria

To accept a run using this IS, the following criteria must be met:

- Retention Time Match: The IS retention time must be within ± 0.05 min of the analyte (or consistently shifted by a fixed delta due to isotope effect).
- Signal Stability: The IS peak area response across all samples (Standards, QCs, Unknowns) should not vary by more than $\pm 15\%$ (or $\pm 20\%$ for complex matrices).
- Blank Check: Inject a "Double Blank" (Matrix without Analyte or IS) and a "Zero Sample" (Matrix + IS only).
 - Requirement: The Zero Sample must show $< 5\%$ interference at the Analyte transition (m/z 317.2). This confirms the isotopic purity of the d9-Timolol is sufficient and contains no d0 contaminants.

References

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Sources

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